

Methyl Isodrimeninol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Methyl isodrimeninol

Cat. No.: B12316784

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CAS Number: 442851-27-6

This technical guide provides an in-depth overview of **Methyl isodrimeninol**, a sesquiterpenoid natural product, for researchers, scientists, and drug development professionals. It covers the compound's chemical properties, biological activities with a focus on its anti-inflammatory effects, and detailed experimental protocols based on recent scientific findings.

Chemical and Physical Properties

Methyl isodrimeninol is a natural product identified in plant species such as *Polygonum* and *Drimys winteri*.^{[1][2]} It is classified as a sesquiterpenoid and is available as a reference standard for research purposes.^{[1][3]}

Property	Value	Source
CAS Number	442851-27-6	[1][3][4][5][6]
Molecular Formula	C ₁₆ H ₂₆ O ₂	[1][3][6]
Molecular Weight	250.38 g/mol	[3]
Purity	Typically ≥95% (HPLC)	[3]
Form	Oil	[3]
Storage Temperature	-20°C	[1]
Synonyms	(1R,5aS,9aS,9bR)-1,3,5,5a,6,7,8,9,9a,9b-Decahydro-1-methoxy-6,6,9a-trimethylnaphtho[1,2-c]furan	[3]

Biological Activity and Mechanism of Action

Recent research has highlighted the anti-inflammatory properties of isodrimeninol, a closely related compound, in cellular models of periodontitis. These studies provide valuable insights into the potential therapeutic applications of **Methyl isodrimeninol**. Isodrimeninol has been shown to modulate the expression of key inflammatory mediators, including pro-inflammatory cytokines and microRNAs (miRNAs).

Anti-inflammatory Effects on Cytokine Expression

In in vitro studies using lipopolysaccharide (LPS)-stimulated human osteoblast-like cells (Saos-2) and human periodontal ligament-derived mesenchymal stromal cells (hPDL-MSCs), isodrimeninol demonstrated a significant reduction in the expression of pro-inflammatory cytokines.[7][8]

Cell Line	Treatment	Concentration (µg/mL)	Effect on IL-1β Expression	Effect on IL-6 Expression	Effect on TNF-α Expression
Saos-2	Isodrimeninol	12.5	Significant Decrease (p < 0.0001)	Significant Decrease (p < 0.0001)	No Significant Difference
hPDL-MSCs	Isodrimeninol	6.25	Significant Decrease (p < 0.0001)	Not specified	No Significant Difference
hPDL-MSCs	Isodrimeninol	12.5	Significant Decrease (p < 0.0001)	Significant Decrease (p < 0.0001)	No Significant Difference

Data extracted from a study on isodrimeninol, a closely related compound.[\[7\]](#)

Modulation of MicroRNA Expression

Isodrimeninol has been found to differentially regulate the expression of several miRNAs involved in inflammatory pathways. This suggests that its anti-inflammatory effects are, at least in part, mediated through the regulation of these small non-coding RNAs.[\[2\]](#)[\[7\]](#)[\[8\]](#)

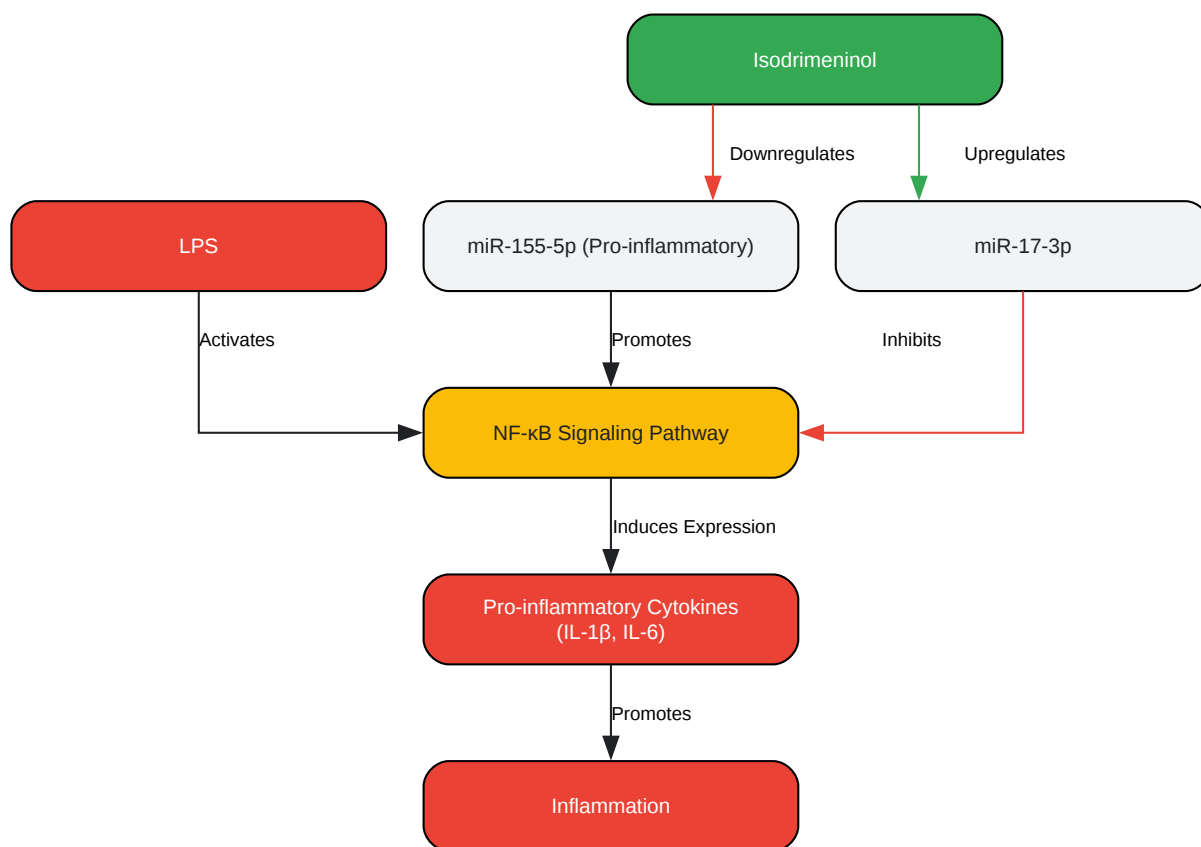
Cell Line	Treatment	Concentration (µg/mL)	Upregulated miRNAs	Downregulated miRNAs
Saos-2 & hPDL-MSCs	Isodrimeninol	12.5	miR-146a-5p, miR-223-3p	miR-17-3p, miR-21-3p, miR-21-5p, miR-155-5p

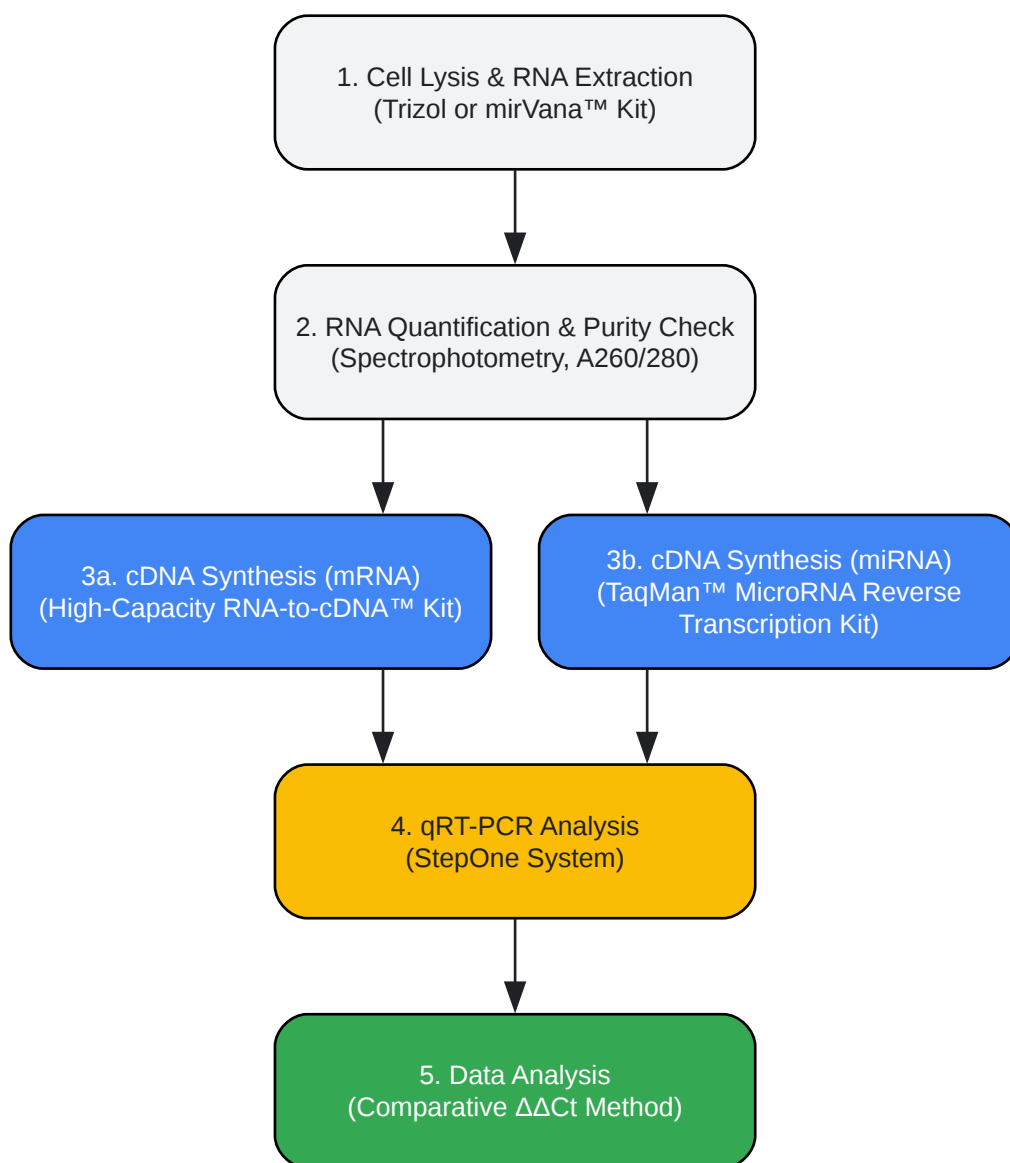
Data extracted from a study on isodrimeninol.[\[8\]](#)

Involvement in Signaling Pathways

The modulation of specific miRNAs and cytokines by isodrimeninol strongly points towards its interaction with key inflammatory signaling pathways. The nuclear factor-kappa B (NF-κB) pathway, a pivotal regulator of inflammation, is implicated as a likely target. For instance, the

upregulation of miR-17-3p has been shown to suppress LPS-induced NF- κ B activation, and isodrimeninol treatment can contribute to the inhibition of this pathway.^{[7][9]} The anti-inflammatory effects may be mediated by the negative regulation of the NF- κ B pathway through the modulation of pro-inflammatory miRNAs like miR-155.^{[7][9]}





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